

Application Notes and Protocols for Alanycarb Detection in Plant Tissues

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Compound of Interest

Compound Name: *Alanycarb*

Cat. No.: *B033300*

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Introduction

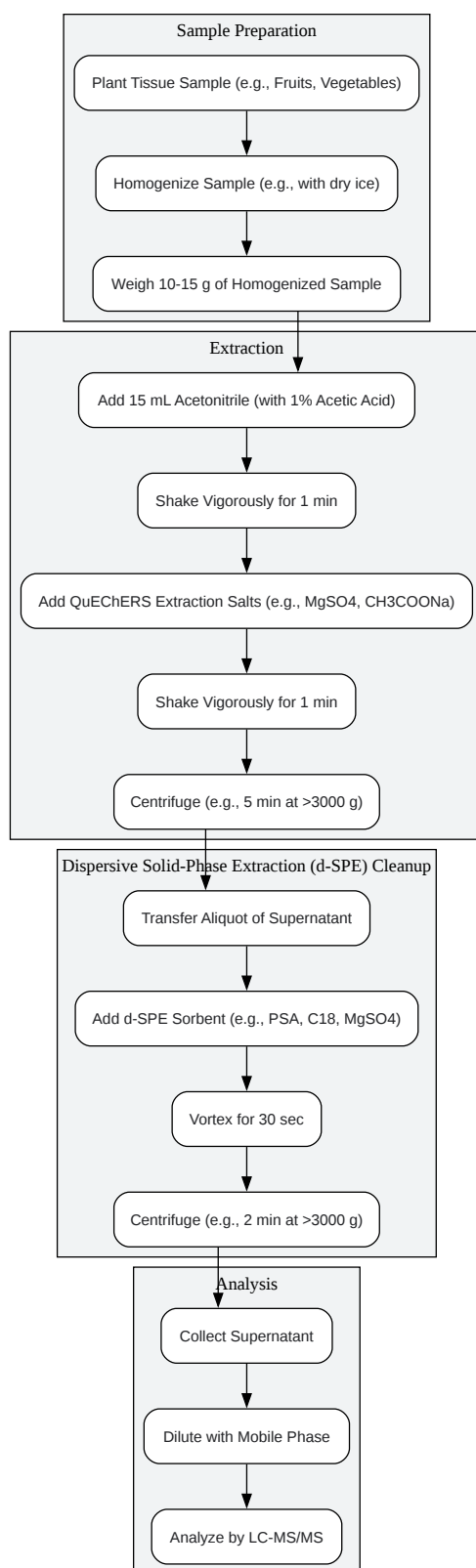
Alanycarb is a carbamate insecticide used to control a range of pests on various crops. Due to its potential toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for **Alanycarb** in food products. Accurate and reliable analytical methods are therefore essential for monitoring **Alanycarb** residues in plant tissues to ensure food safety and compliance with regulations. This document provides a detailed application note and protocol for the sample preparation and analysis of **Alanycarb** in plant matrices, primarily focusing on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Data Presentation: Performance of **Alanycarb** Detection Methods

The following table summarizes typical performance data for the analysis of carbamate pesticides, including **Alanycarb**, in various plant tissues using the QuEChERS extraction method and LC-MS/MS. While extensive data specifically for **Alanycarb** across all matrices is not readily available in a single source, the provided values are representative of the expected performance for this class of compounds.

Plant Matrix	Analyte	Fortification Level (µg/kg)	Recovery (%)	RSD (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
Vegetables (general)	Carbamates	10	97 - 109	< 10	-	5	[1]
Vegetables (general)	Carbamates	15	97 - 109	< 10	-	5	[1]
Vegetables (general)	Carbamates	20	97 - 109	< 10	-	5	[1]
Green Beans	190 Pesticides	10	70 - 120	-	-	< 10	[2]
White Grapes	190 Pesticides	10	70 - 120	-	-	< 10	[2]
Fruits (high water content)	Electronegative Pesticides	LOQ level	90 - 107	< 9.6	5.6 - 15	17 - 45	
Vegetables (high water content)	Electronegative Pesticides	LOQ level	90 - 107	< 9.6	5.6 - 15	17 - 45	
Fruits & Vegetables	176 Pesticides	100 - 5000	60 - 120	< 20	1 - 30	-	

Experimental Workflow Diagram



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Caption: Experimental workflow for **Alanycarb** sample preparation.

Experimental Protocol: QuEChERS Method for **Alanycarb** in Plant Tissues

This protocol is a general guideline based on the widely used QuEChERS AOAC Official Method 2007.01. Modifications may be necessary depending on the specific plant matrix and available laboratory equipment.

1. Materials and Reagents

- **Alanycarb** analytical standard
- Acetonitrile (ACN), HPLC grade
- Glacial acetic acid (CH_3COOH)
- Anhydrous magnesium sulfate (MgSO_4)
- Anhydrous sodium acetate (CH_3COONa)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Deionized water
- 50 mL polypropylene centrifuge tubes with screw caps
- 15 mL polypropylene centrifuge tubes for d-SPE
- High-speed refrigerated centrifuge
- Vortex mixer
- Homogenizer (e.g., blender, food processor)
- Analytical balance
- Syringe filters (0.22 μm)
- LC-MS/MS system

2. Sample Preparation

- Homogenization: Chop the plant tissue sample (e.g., fruits, vegetables) into small pieces. For samples with high water content, it may be beneficial to freeze them with dry ice before homogenization to prevent enzymatic degradation. Homogenize the sample to a uniform consistency using a high-speed blender or food processor.
- Weighing: Accurately weigh 15 g (± 0.1 g) of the homogenized sample into a 50 mL centrifuge tube.

3. Extraction

- Add 15 mL of 1% glacial acetic acid in acetonitrile to the centrifuge tube containing the sample.
- Cap the tube tightly and shake vigorously for 1 minute.
- Add the QuEChERS extraction salts (e.g., 6 g of anhydrous MgSO_4 and 1.5 g of anhydrous CH_3COONa). The use of pre-packaged QuEChERS salt packets is recommended for convenience and consistency.
- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge the tube at ≥ 3700 rpm for 5 minutes.

4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Carefully transfer an aliquot (e.g., 1 mL or 6 mL) of the upper acetonitrile layer (supernatant) to a 15 mL d-SPE tube containing the appropriate cleanup sorbent. The choice of sorbent depends on the matrix:
 - For samples with low fat and pigment content (e.g., apples, pears), a d-SPE tube containing 150 mg MgSO_4 and 50 mg PSA is typically sufficient.
 - For samples with higher pigment content (e.g., leafy greens), the addition of graphitized carbon black (GCB) may be necessary. However, GCB can retain planar pesticides, so its use should be carefully evaluated.

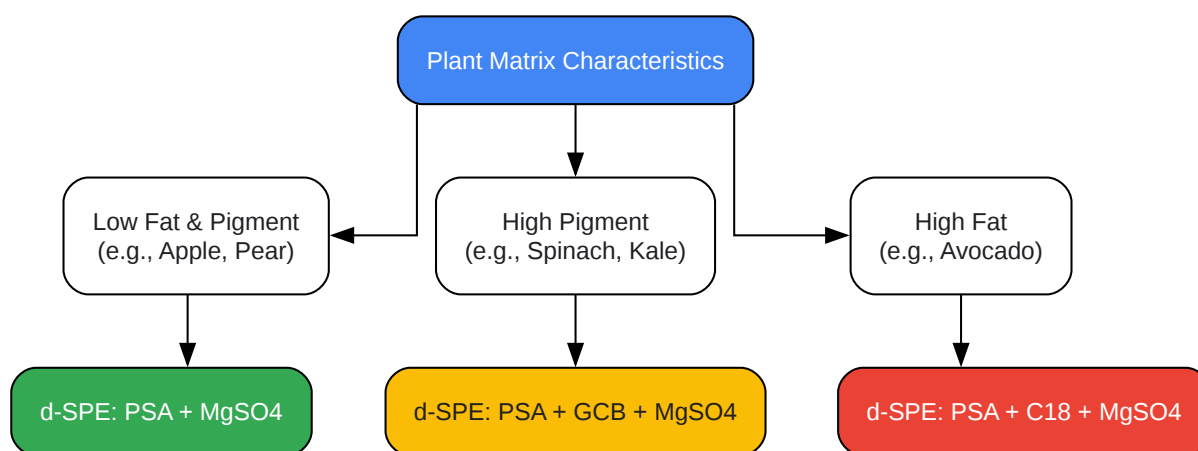
- For samples with higher fat content, C18 sorbent can be added to the d-SPE mixture.
- Vortex the d-SPE tube for 30 seconds.
- Centrifuge the tube at a high speed (e.g., >3000 g) for 2 minutes.

5. Final Extract Preparation and Analysis

- Take an aliquot of the cleaned supernatant.
- Dilute the extract with an appropriate mobile phase (e.g., water) to be compatible with the LC-MS/MS system. A dilution factor of 10 (e.g., 100 μ L of extract diluted to 1 mL) is common.
- Filter the diluted extract through a 0.22 μ m syringe filter into an autosampler vial.
- Analyze the sample by LC-MS/MS. Quantification is typically performed using a matrix-matched calibration curve to compensate for matrix effects.

Signaling Pathway Diagram (Logical Relationship)

The following diagram illustrates the logical relationship between the sample matrix and the selection of the appropriate d-SPE cleanup sorbent.



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Caption: d-SPE sorbent selection based on matrix type.

Conclusion

The QuEChERS method followed by LC-MS/MS analysis is a robust and reliable approach for the determination of **Alanycarb** residues in a wide variety of plant tissues. The method offers excellent recovery and sensitivity, meeting the stringent requirements of regulatory bodies for food safety monitoring. Proper selection of d-SPE cleanup sorbents based on the matrix characteristics is crucial for achieving accurate and precise results. The protocols and data presented in this application note provide a comprehensive guide for researchers, scientists, and drug development professionals involved in the analysis of **Alanycarb** in plant matrices.

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References

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